

Application Notes & Protocols: A Guide to Functional Group Modification Using 7-(Bromomethyl)pentadecane

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 7-(Bromomethyl)pentadecane

Cat. No.: B1342180

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Abstract: This document provides a comprehensive technical guide for researchers, medicinal chemists, and materials scientists on the application of **7-(Bromomethyl)pentadecane** as a versatile alkylating agent for targeted functional group modification. **7-**

(Bromomethyl)pentadecane, a branched C16 alkyl halide, is an invaluable reagent for introducing a long, lipophilic moiety into a range of molecules, thereby modulating properties such as solubility, steric hindrance, and biological activity. This guide elucidates the core principles of its reactivity, provides detailed, field-proven protocols for the alkylation of key functional groups—amines, phenols, thiols, and carboxylic acids—and offers insights into reaction optimization, purification, and safety.

The Reagent: Understanding 7-(Bromomethyl)pentadecane

7-(Bromomethyl)pentadecane (also known as 1-Bromo-2-hexyldecane) is a colorless to pale yellow liquid at room temperature.^{[1][2]} Its branched, long alkyl chain makes it a strategic choice when the goal is to introduce significant lipophilicity or specific steric bulk into a target molecule, which can be crucial in drug development for optimizing pharmacokinetics or in materials science for tuning polymer properties.^[3] The primary reactive center is the bromomethyl group (-CH₂Br), which is susceptible to nucleophilic attack, making it an effective electrophile in S_N2 reactions.^[1]

Physicochemical Properties & Data

A clear understanding of the reagent's physical properties is paramount for designing experiments, particularly for solvent selection and purification strategies.

Property	Value	Source
CAS Number	52997-43-0	[4]
Molecular Formula	C ₁₆ H ₃₃ Br	[5]
Molecular Weight	305.34 g/mol	[4][5]
Appearance	Colorless to light yellow clear liquid	[1][2][6]
Boiling Point	~341.1 °C @ 760 mmHg	[2][5]
Density	~0.997 g/cm ³ @ 20 °C	[2][5]
Flash Point	~107.6 °C	[2][5]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., THF, DMF, Chloroform)	[1]

Safety & Handling: A Critical Overview

As an alkylating agent, **7-(Bromomethyl)pentadecane** must be handled with care. Alkylating agents as a class are known to be reactive and can pose health risks, including potential carcinogenicity and mutagenicity.[7][8][9]

- **Personal Protective Equipment (PPE):** Always use in a well-ventilated fume hood. Wear safety goggles, a lab coat, and chemically resistant gloves (e.g., nitrile).
- **Exposure Control:** Avoid inhalation of vapors and contact with skin and eyes. GHS hazard statements indicate it may cause an allergic skin reaction and serious eye damage.[4]
- **Storage:** Keep in a tightly sealed container in a cool, dry place away from incompatible materials.[2][6]

- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

Core Principles: The S_N2 Reaction Pathway

The utility of **7-(Bromomethyl)pentadecane** as an alkylating agent is rooted in the bimolecular nucleophilic substitution (S_N2) mechanism. This is a single-step process where a nucleophile attacks the electrophilic carbon atom of the bromomethyl group, simultaneously displacing the bromide leaving group.

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- To cite this document: BenchChem. [Application Notes & Protocols: A Guide to Functional Group Modification Using 7-(Bromomethyl)pentadecane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1342180#using-7-bromomethyl-pentadecane-as-an-alkylating-agent-for-functional-group-modification]

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